

Hdac6-IN-45 (CAS: 3048532-05-1): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Hdac6-IN-45*

Cat. No.: *B15610795*

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An In-depth Review of a Selective HDAC6 Inhibitor with Neuroprotective Potential

Abstract

Hdac6-IN-45 is a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6) that has emerged as a promising therapeutic candidate, particularly in the context of neurodegenerative diseases such as Alzheimer's. This technical guide provides a comprehensive overview of **Hdac6-IN-45**, including its chemical properties, mechanism of action, in vitro and in vivo efficacy, and detailed experimental protocols. The information is intended for researchers, scientists, and drug development professionals working in the fields of neuropharmacology, oncology, and medicinal chemistry.

Chemical and Physical Properties

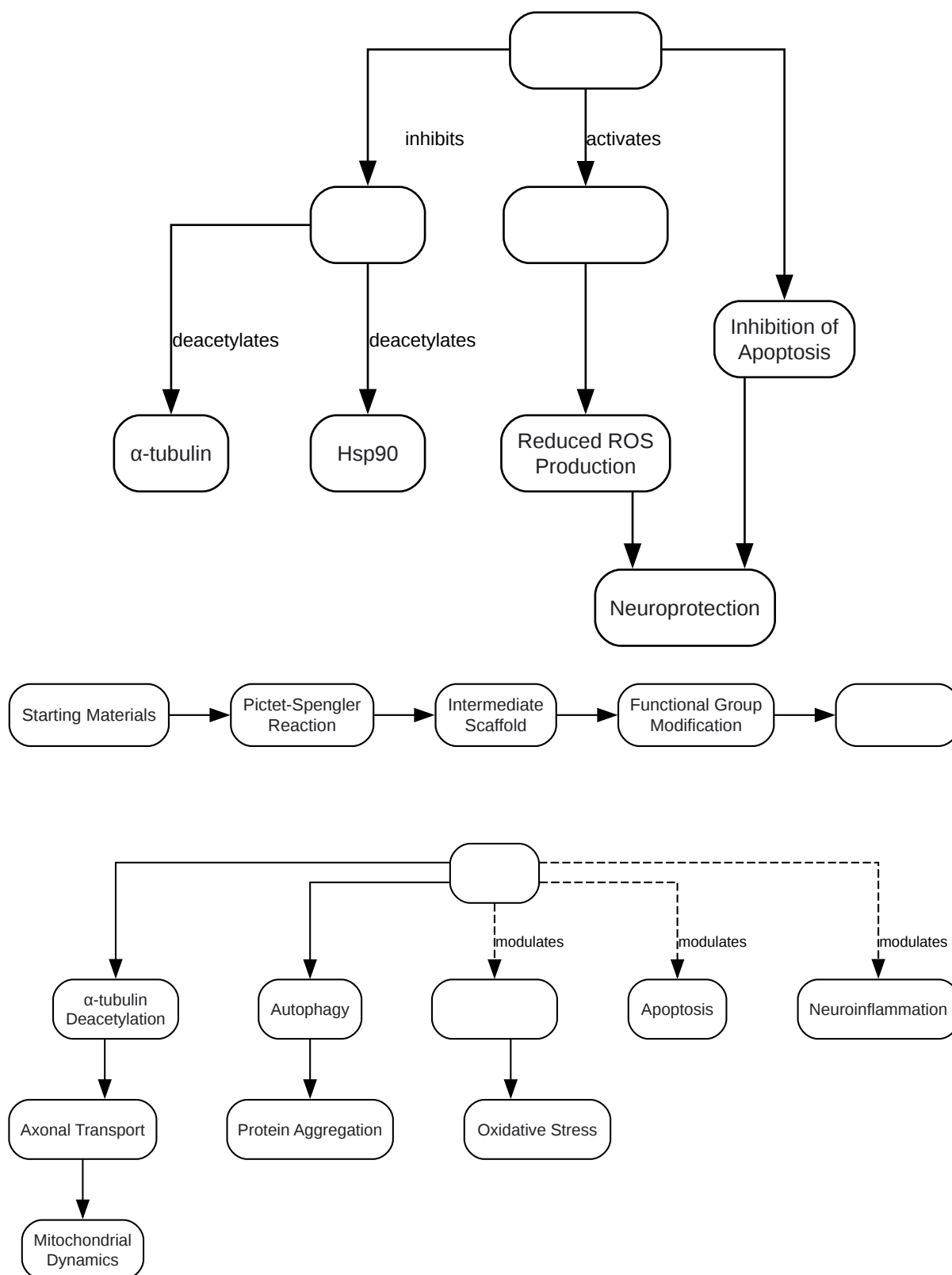
Hdac6-IN-45, with a CAS number of 3048532-05-1, is a small molecule with the chemical formula $C_{23}H_{24}FN_3O_2$ and a molecular weight of 393.45 g/mol. [1] Its structure features a tetrahydro- β -carboline scaffold, which contributes to its high selectivity for the HDAC6 enzyme. [2]

Property	Value	Reference
CAS Number	3048532-05-1	[1]
Molecular Formula	C23H24FN3O2	[1]
Molecular Weight	393.45 g/mol	[1]

Mechanism of Action

Hdac6-IN-45 exerts its biological effects primarily through the selective inhibition of HDAC6, a class IIb histone deacetylase predominantly located in the cytoplasm.[3] Unlike other HDACs that primarily target histone proteins in the nucleus, HDAC6 has a broader range of non-histone substrates, including α -tubulin, cortactin, and Hsp90.[3][4] By inhibiting HDAC6, **Hdac6-IN-45** leads to the hyperacetylation of these substrates, thereby modulating various cellular processes.

A key aspect of **Hdac6-IN-45**'s neuroprotective effect is its ability to activate the Nrf2 signaling pathway.[2][5] This pathway is a critical cellular defense mechanism against oxidative stress.[6][7][8] Activation of Nrf2 leads to the transcription of antioxidant and cytoprotective genes, which helps to mitigate the reactive oxygen species (ROS)-induced cellular damage implicated in neurodegenerative disorders.[6][7][8] Furthermore, **Hdac6-IN-45** has been shown to inhibit apoptosis in neuronal cells, a crucial factor in preventing neuronal loss in diseases like Alzheimer's.[2][5]



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